

Essential Safety and Handling Guide for Gallanilide (Acetanilide)

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Compound of Interest

Compound Name: Gallanilide

Cat. No.: B1209047

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Gallanilide**, also known as Acetanilide. It is intended for researchers, scientists, and professionals in drug development to ensure the safe handling of this chemical in a laboratory setting.

Hazard Identification and Safety Data

Gallanilide (Acetanilide) is a chemical that is harmful if swallowed and can cause harm to aquatic life.^[1] It is a combustible solid that may form explosive dust-air mixtures upon intense heating.^{[1][2]}

Quantitative Data Summary

Property	Value	Source
CAS Number	103-84-4	[1][3]
Molecular Formula	C ₈ H ₉ NO	[4]
Molecular Weight	135.16 g/mol	[4]
Melting Point	113 - 115 °C (235 - 239 °F)	[1]
Boiling Point	304 °C (579 °F)	[1]
GHS Hazard Statements	H302 (Harmful if swallowed), H402 (Harmful to aquatic life)	[1]
Signal Word	Warning	[1][3]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary defense against exposure. The following PPE is required for handling **Gallanilide**, particularly in its powdered form.

PPE Component	Specification	Purpose
Gloves	Chemical-resistant nitrile gloves.[5][6] A double pair is recommended when handling powder.[7]	Prevents skin contact and absorption. The outer glove should be removed immediately after handling.[7]
Gown/Lab Coat	Disposable, impermeable gown or a standard lab coat.[5][7][8][9]	Protects skin and personal clothing from contamination.
Eye/Face Protection	Chemical splash goggles or a full-face shield.[4][5][7]	Protects against splashes, aerosols, and airborne powder.
Respiratory Protection	A NIOSH-certified N95 respirator or higher is essential when handling the powder to prevent inhalation.[7]	Prevents inhalation of fine particles.
Shoes	Closed-toe shoes must be worn at all times in the laboratory.[8][10]	Protects feet from spills.

Operational Plans: Step-by-Step Guidance

1. Preparation for Handling **Gallanilide**

- Designated Area: All handling of **Gallanilide** powder should occur in a designated area, such as a chemical fume hood, to contain any airborne particles.[7]
- Emergency Equipment: Ensure that safety showers and eyewash stations are readily accessible and unobstructed.[4][10][11]
- Spill Kit: Have a chemical spill kit readily available before beginning any work.
- Review Safety Data Sheet (SDS): Always review the SDS for **Gallanilide** before use.[9]

2. Handling and Experimental Protocol

- Donning PPE: Put on all required PPE as specified in the table above before entering the designated handling area.
- Weighing and Aliquoting:
 - Perform all weighing and handling of **Gallanilide** powder inside a certified chemical fume hood.[\[7\]](#)
 - Use dedicated spatulas and weigh boats.
 - To minimize dust formation, handle the powder gently.
- Preparing Solutions:
 - Slowly add the weighed **Gallanilide** powder to the solvent to avoid splashing.
 - If heating is required, be aware that it is a combustible substance and can form explosive mixtures with air on intense heating.[\[1\]](#)
 - Clearly label the container with the chemical name, concentration, date, and hazard symbols.[\[9\]](#)[\[10\]](#)
- Post-Handling:
 - Wash hands thoroughly after handling, even if gloves were worn.[\[1\]](#)[\[3\]](#)
 - Decontaminate the work area and any equipment used.

Emergency Procedures

- Spill:
 - Evacuate and secure the area to restrict access.[\[7\]](#)
 - Don the appropriate PPE, including respiratory protection.[\[7\]](#)
 - Cover the spill with an absorbent material to prevent it from becoming airborne.[\[7\]](#)
 - Collect the spilled material into a sealed container for hazardous waste disposal.[\[1\]](#)

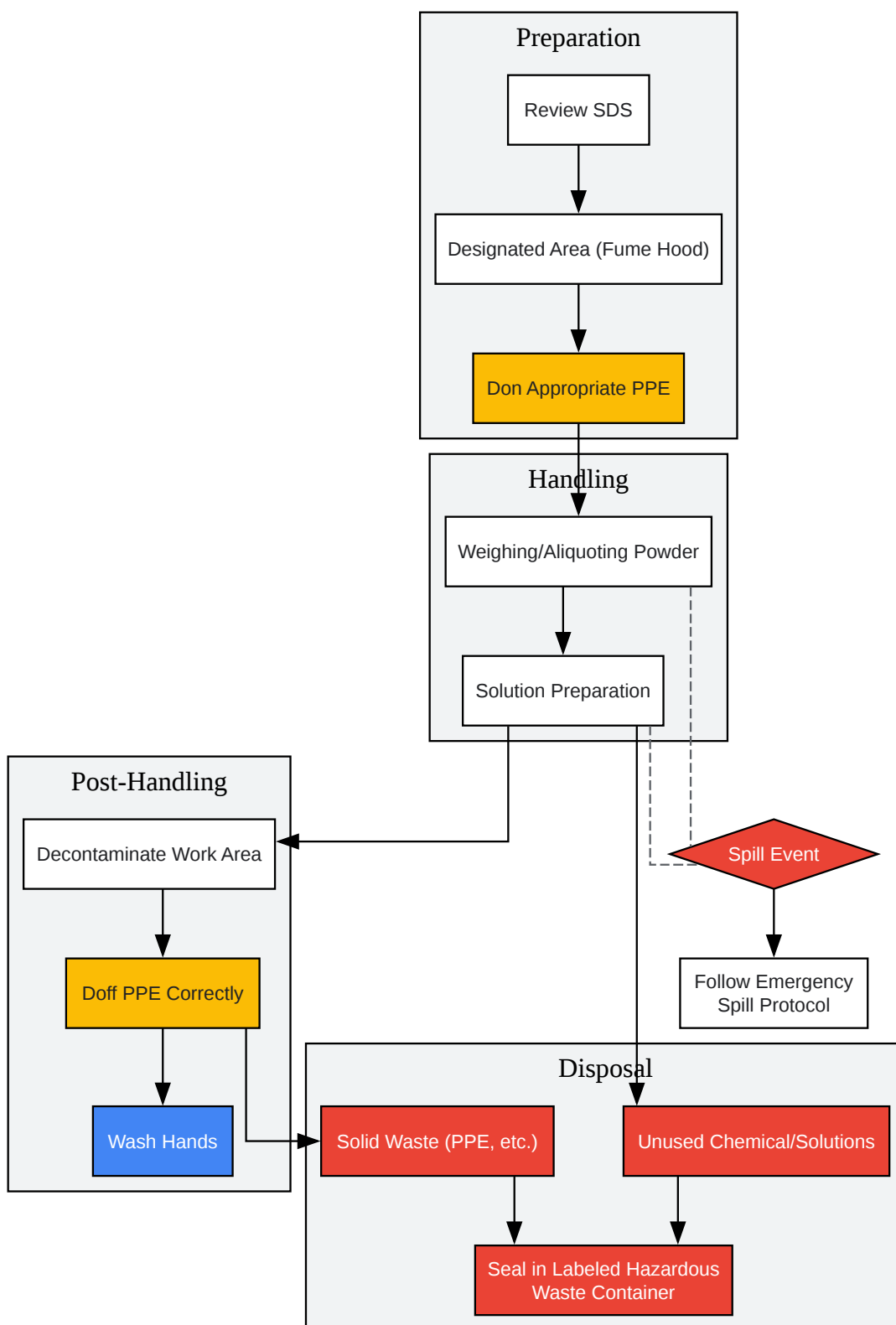
- Clean the spill area thoroughly.[1]
- First Aid:
 - If Swallowed: Rinse mouth and call a POISON CENTER or doctor if you feel unwell.[1][3]
 - Skin Contact: Take off immediately all contaminated clothing and rinse the skin with water/shower.[1]
 - Eye Contact: Rinse out with plenty of water and remove contact lenses if present.[1]
 - Inhalation: Move to fresh air.[1]

Disposal Plan

Proper disposal of **Gallanilide** and contaminated materials is crucial to prevent environmental contamination and accidental exposure.

- Unused **Gallanilide**: Dispose of as hazardous chemical waste in a clearly labeled, sealed container.[1][7] Follow your institution's specific guidelines for chemical waste.
- Contaminated Materials: All contaminated disposable PPE (gloves, gowns, etc.), weigh boats, and wipes must be placed in a designated, leak-proof hazardous waste bag or container.[5][7]
- Aqueous Solutions: Collect aqueous solutions in a separate, clearly labeled hazardous waste container. Do not pour down the drain.[1][5]

Workflow and Safety Relationships



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Caption: Workflow for the safe handling and disposal of **Gallanilide**.

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- To cite this document: BenchChem. [Essential Safety and Handling Guide for Gallanilide (Acetanilide)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1209047#personal-protective-equipment-for-handling-gallanilide>]

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